

Proper Disposal of Myristic Acid: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Myristic Acid*

CAS No.: 62217-70-3

Cat. No.: B3334301

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory operations. This guide provides essential information and step-by-step procedures for the proper disposal of **myristic acid**, a common saturated fatty acid used in various research and development applications. Adherence to these guidelines will help maintain a safe laboratory environment and ensure regulatory compliance.

Immediate Safety and Handling Considerations

Before disposal, it is crucial to handle **myristic acid** with appropriate care. Although not classified as a hazardous substance, good industrial hygiene practices should always be observed.[1] **Myristic acid** is a white, solid substance that may form combustible dust concentrations in the air.[1] Therefore, it is important to avoid generating dust and to keep the chemical away from ignition sources.[1][2]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields.

- Hand Protection: Wear suitable chemical-resistant gloves.
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.[3]
- Body Protection: Wear a lab coat.

Step-by-Step Disposal Procedures

The primary method for the disposal of **myristic acid** is to treat it as chemical waste and dispose of it in accordance with all applicable local, regional, and national regulations.[1][3][4]

- Collection:
 - For spills, carefully sweep up the solid material.[1][3] Use non-sparking tools to avoid ignition sources.[1]
 - Place the collected **myristic acid** into a clearly labeled, suitable container for chemical waste.[1][3] Ensure the container is kept tightly closed.[5]
- Waste Classification:
 - Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[3] While **myristic acid** is not typically classified as hazardous, this determination should be made in consultation with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]
- Storage Pending Disposal:
 - Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[2][3]
- Final Disposal:
 - Dispose of the contents and the container in accordance with all local, regional, national, and international regulations.[1][4] This may involve sending the waste to a licensed hazardous material disposal company.
 - Do not discharge **myristic acid** into drains, water courses, or onto the ground.[1][6]

- Contaminated Packaging:
 - Empty containers may retain product residue and should be handled in the same way as the substance itself.[1][7] Empty containers should be taken to an approved waste handling site for recycling or disposal.[1]

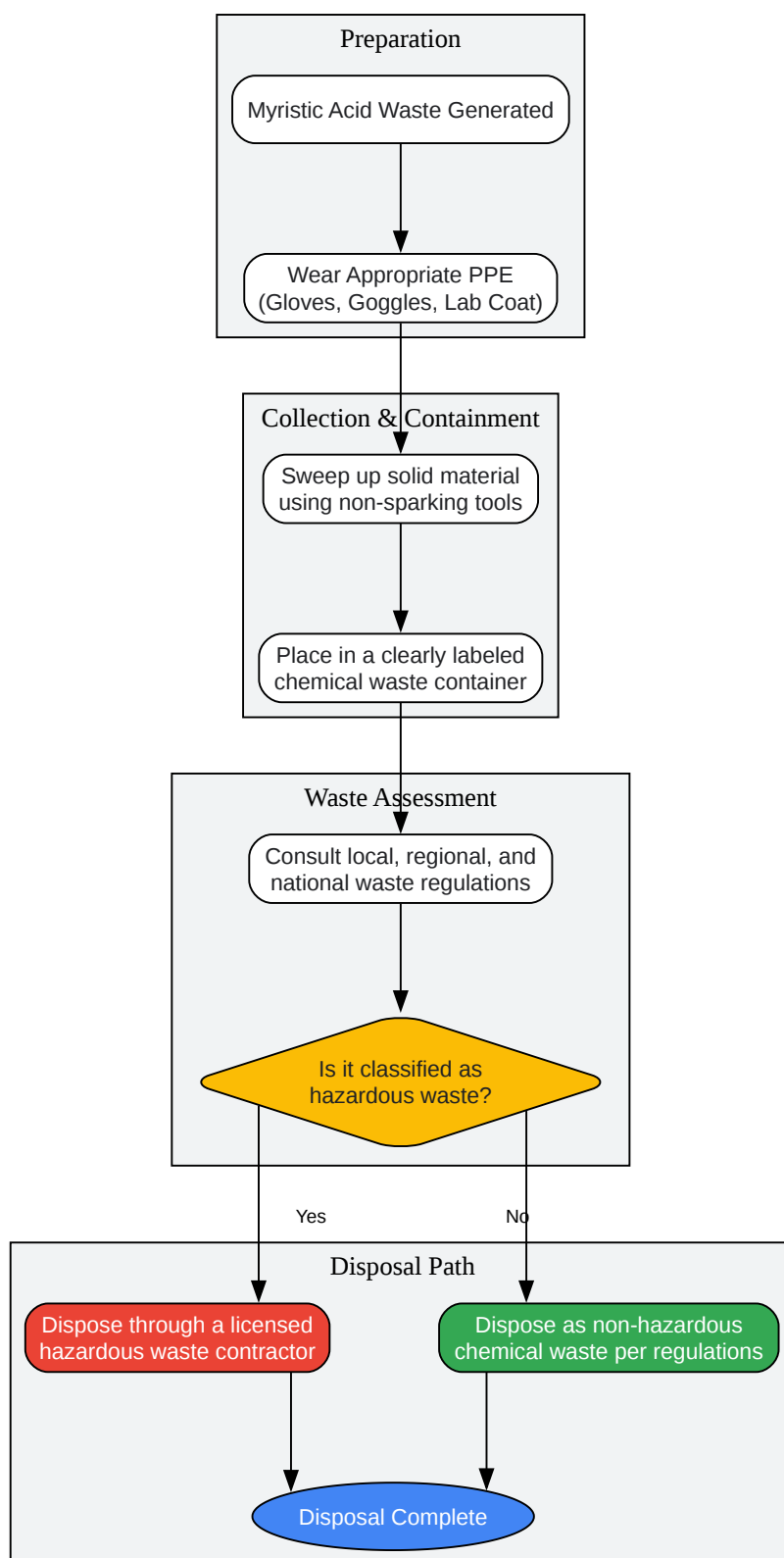
Quantitative Data Summary

While extensive quantitative data for disposal is limited in the provided resources, the following table summarizes relevant physical and ecological properties of **myristic acid**.

Property	Value	Citation
Melting Point	50 - 57 °C / 122 - 134.6 °F	[3]
Boiling Point	326 °C / 618.8 °F @ 760 mmHg	[3]
Flash Point	> 110 °C / > 230 °F	[3]
Partition Coefficient (log Pow)	5.9 - 6.11	[1][3]
Biodegradability	Readily biodegradable	[2][4]
Aquatic Toxicity (LC50)	118 mg/l (Japanese ricefish/medaka) - 96h	[7]

Myristic Acid Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **myristic acid** in a laboratory setting.



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Caption: Decision workflow for the proper disposal of **myristic acid**.

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